Application Note: Synthesis of Boc-1-Amino-4-phenylcyclohexanecarboxylic Acid

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Compound of Interest

Compound Name:	*1-Amino-4-phenylcyclohexanecarboxylic acid*
CAS No.:	*117259-23-1*
Cat. No.:	*B048648*

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-Boc-1-amino-4-phenylcyclohexane-1-carboxylic acid

Introduction & Strategic Analysis

The target molecule is a geminal

-amino acid where the amino and carboxyl groups share the C1 position of a cyclohexane ring. The 4-phenyl substituent introduces steric bulk and lipophilicity, making this scaffold critical for designing GPCR ligands and enzyme inhibitors (e.g., Cathepsin K, Janus Kinase).[1]

Retrosynthetic Logic

The synthesis is dissected into three critical phases:

- Hydantoin Formation (Bucherer-Bergs): Converts 4-phenylcyclohexanone into a spiro-hydantoin. This step dictates the stereochemistry. The thermodynamic conditions favor the formation of the isomer where the bulky phenyl group is equatorial and the carboxyl group (derived from the hydantoin carbonyl) is equatorial, placing the amino group in the axial position (

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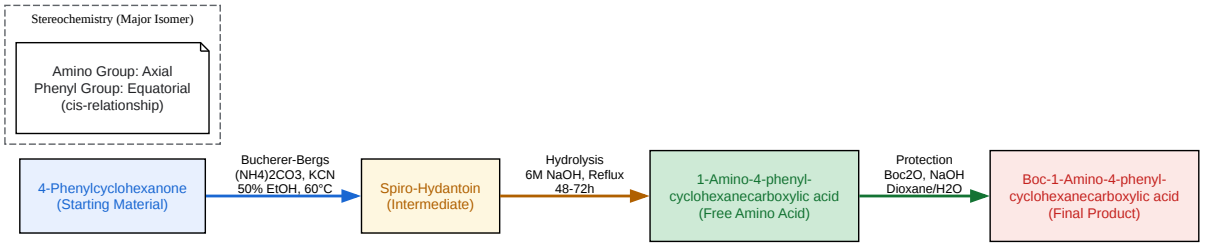
-isomer relative to the phenyl group).

- Hydrolysis: The spiro-hydantoin is extremely stable. Rigorous alkaline hydrolysis is required to open the ring and liberate the free amino acid.
- Boc-Protection: The zwitterionic amino acid is capped with a tert-butyloxycarbonyl (Boc) group to enable downstream peptide coupling or purification.[2]

Stereochemical Outcome[1][3][4]

- Major Isomer (Bucherer-Bergs):cis-**1-amino-4-phenylcyclohexanecarboxylic acid** (Amino: Axial | Phenyl: Equatorial).
- Minor Isomer (Strecker):trans-isomer (Amino: Equatorial | Phenyl: Equatorial).[1]
- Note: This protocol describes the isolation of the major cis-isomer.

Reaction Workflow Visualization



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Figure 1: Synthetic pathway from ketone to Boc-protected amino acid via the Bucherer-Bergs reaction.

Detailed Experimental Protocols

Phase 1: Spiro-Hydantoin Synthesis (Bucherer-Bergs)

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Objective: Convert ketone to hydantoin with high stereoselectivity. Safety Alert: Potassium Cyanide (KCN) is fatal if swallowed, inhaled, or absorbed through skin.[1] Work in a well-ventilated fume hood. Keep a cyanide antidote kit available.

- Reagent Setup:
  - 4-Phenylcyclohexanone (1.0 equiv, 50 mmol, 8.71 g)[1]
  - Ammonium Carbonate (3.0 equiv, 150 mmol, 14.4 g)[1]
  - Potassium Cyanide (1.2 equiv, 60 mmol, 3.91 g)[1]
  - Solvent: Ethanol/Water (1:1 v/v, 100 mL)
- Procedure:
  - Dissolve ammonium carbonate and KCN in water (50 mL) in a round-bottom flask.
  - Add 4-phenylcyclohexanone dissolved in ethanol (50 mL).
  - Heat the mixture to 55–60°C for 18–24 hours. The solution will initially be clear and may turn cloudy as the hydantoin precipitates.
  - Work-up: Cool the reaction to 0°C (ice bath). The hydantoin usually precipitates as a white solid.
  - Filter the solid. Wash with cold water (3 x 20 mL) to remove excess cyanide and salts.[1]
  - Wash with cold diethyl ether (2 x 15 mL) to remove unreacted ketone.[1]
  - Dry under vacuum.
- Checkpoint:
  - Expected Yield: 75–85%
  - Identity: 8-phenyl-1,3-diazaspiro[4.5]decane-2,4-dione.[3]
  - IR: Look for dual carbonyl peaks (hydantoin) at ~1720 and 1770 cm^{-1}.[1]

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Phase 2: Alkaline Hydrolysis

Objective: Open the hydantoin ring to liberate the free amino acid. Challenge: Spiro-hydantoins are sterically hindered.[4] Standard hydrolysis (1M NaOH) is often insufficient.[1]

- Reagent Setup:
  - Spiro-hydantoin (from Phase 1)
  - Sodium Hydroxide (6M aqueous solution, excess)[1]
  - Alternative: Barium Hydroxide [$Ba(OH)_2$[1]$\bullet 8H_2O$] if NaOH fails (requires autoclave).[1]
- Procedure:
  - Suspend the hydantoin in 6M NaOH (10 mL per gram of hydantoin).
  - Heat to reflux (approx. 100°C) for 48–72 hours.[1] Monitor dissolution; the reaction is complete when the solid dissolves and ammonia evolution ceases.
  - Work-up: Cool to room temperature.
  - Neutralization: Carefully adjust pH to ~6.0–7.0 using conc. HCl. The zwitterionic amino acid will precipitate.
  - Filter the crude amino acid.
  - Purification: Recrystallize from water/ethanol if necessary to remove salts.

Phase 3: Boc-Protection

Objective: Protect the amine for peptide synthesis compatibility.[2]

- Reagent Setup:
  - Crude **1-Amino-4-phenylcyclohexanecarboxylic acid** (10 mmol)
  - Di-tert-butyl dicarbonate (Boc_2O) (1.2 equiv, 12 mmol)[1]

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- Sodium Hydroxide (1M) or Triethylamine (TEA)[1]
- Solvent: 1,4-Dioxane / Water (1:1)[1]

- Procedure:
  - Dissolve/suspend the amino acid in 1,4-Dioxane/Water (1:1, 30 mL).[1]
  - Add 1M NaOH to adjust pH to ~10–11 (dissolves the zwitterion).[1]
  - Add Boc_2O (dissolved in a small amount of dioxane) dropwise.[1]
  - Stir at room temperature for 12–16 hours. Maintain pH > 9 by adding small aliquots of NaOH if necessary.[1]
  - Work-up:
    - Evaporate dioxane under reduced pressure (rotary evaporator).
    - Dilute the remaining aqueous phase with water (20 mL).[1]
    - Wash with Ethyl Acetate (2 x 20 mL) to remove unreacted Boc_2O and non-acidic impurities.[1] Discard organic layer.
    - Acidify the aqueous layer carefully with 1M $KHSO_4$ or 1M HCl to pH 2–3. The Boc-amino acid will precipitate or form an oil.
    - Extract with Ethyl Acetate (3 x 30 mL).[1]
    - Dry combined organics over Na_2SO_4, filter, and concentrate.[1]

- Final Purification:
  - Recrystallize from Hexane/Ethyl Acetate to yield a white solid.

Analytical Data Summary

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Parameter	Specification	Method
Appearance	White crystalline powder	Visual
Purity	> 95%	HPLC (C18, ACN/H2O gradient)
MS (ESI)	$[M+H]^+$ = 320.4 (calc.)	Mass Spectrometry
^1H NMR	7.1-7.3 (m, 5H, Ph), 1.45 (s, 9H, Boc)	DMSO-d_6
Stereochemistry	cis (Amino axial / Ph equatorial)	NOESY / X-Ray (Lit.[1][5] Ref)

Stereochemical Assignment: In the ^1H NMR, the chemical shift of the protons on the cyclohexane ring differs between isomers. The cis-isomer (product of Bucherer-Bergs) typically exhibits specific NOE correlations between the axial amino proton and the axial protons at C3/C5, confirming the axial orientation of the nitrogen.

Troubleshooting & Optimization

- Incomplete Hydrolysis: If the hydantoin persists after 48h reflux in NaOH, switch to Barium Hydroxide ($Ba(OH)_2$) in an autoclave at 120–130°C. The barium salt can be removed by precipitating with CO_2 or H_2SO_4.[1]
- Solubility: The free amino acid is poorly soluble in cold water. Ensure the pH is strictly controlled during the isoelectric precipitation (pH ~6) to maximize yield.
- Boc-Protection Efficiency: If the amino acid does not dissolve in the Boc-protection step, use Tetramethylammonium hydroxide (TMAH) as the base, which often improves solubility of hindered amino acids in organic/aqueous mixtures.

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- Bucherer-Bergs Reaction Mechanism & Stereoselectivity

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